

# Unveiling the Chemical Identity of Hazaleamide: A Technical Overview

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## Compound of Interest

Compound Name: Hazaleamide

Cat. No.: B1238419

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[City, State] – [Date] – **Hazaleamide**, a naturally occurring alkamide, has been identified as (2E,4E,8Z,11E)-N-(2-methylpropyl)tetradeca-2,4,8,11-tetraenamide. This in-depth guide provides a comprehensive overview of its chemical structure and available scientific data, catering to researchers, scientists, and professionals in drug development.

## Chemical Structure and Properties

**Hazaleamide**, also known as Lanyuamide III, is an unsaturated aliphatic amide. Its molecular formula is  $C_{18}H_{29}NO$ , with a monoisotopic mass of 275.2249 Da. The core structure consists of a fourteen-carbon fatty acid chain with four double bonds, connected to an isobutyl amine via an amide linkage.

Table 1: Physicochemical Properties of **Hazaleamide** (Lanyuamide III)

Property	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>29</sub> NO	[1]
Monoisotopic Mass	275.2249 Da	[1]
IUPAC Name	(2E,4E,8Z,11E)-N-(2-methylpropyl)tetradeca-2,4,8,11-tetraenamide	[1]
XlogP (predicted)	4.9	[1]

## Natural Occurrence

**Hazaleamide** has been isolated from plants of the *Zanthoxylum* genus, specifically from *Zanthoxylum integrifoliolum*. Alkamides are a known class of bioactive compounds found in various *Zanthoxylum* species, which are used in traditional medicine.

## Spectroscopic Data

The structural elucidation of **Hazaleamide** (Lanyuamide III) was achieved through spectroscopic methods. While detailed raw data is not widely published, the confirmed structure is based on the interpretation of Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data.

## Synthesis and Experimental Protocols

Currently, there is limited publicly available information detailing the specific laboratory synthesis or a comprehensive experimental protocol for the isolation of **Hazaleamide** (Lanyuamide III). General methods for isolating alkamides from *Zanthoxylum* species typically involve extraction with organic solvents followed by chromatographic separation.

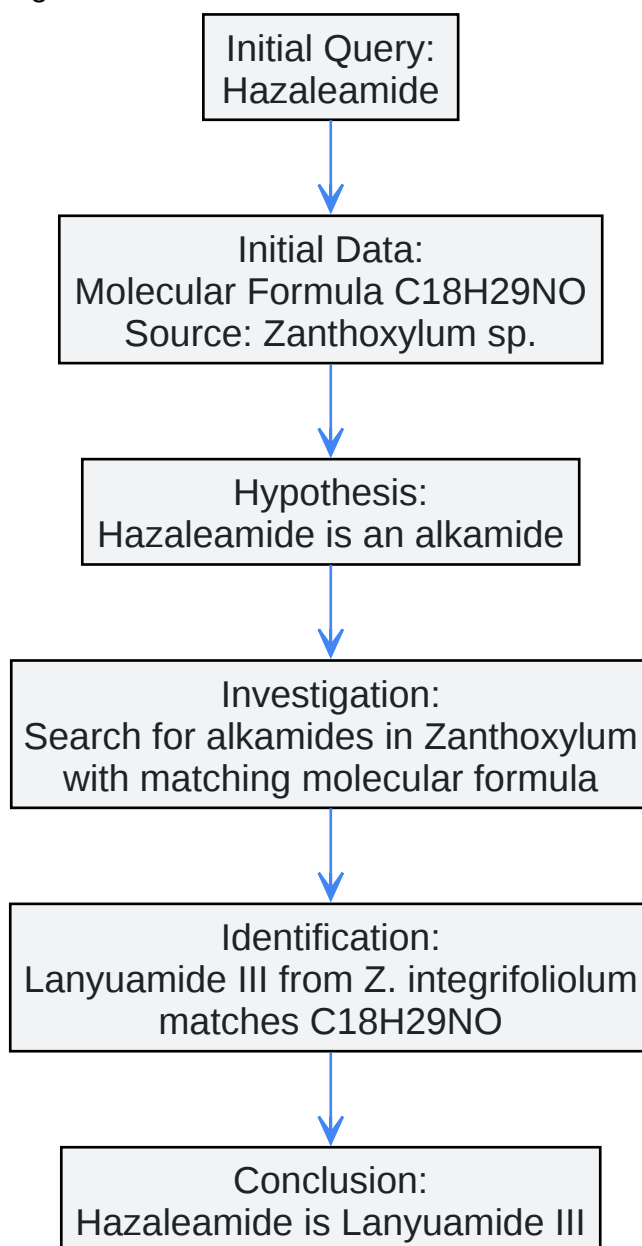
## Biological Activity

Alkamides from *Zanthoxylum* species are known to exhibit a range of biological activities. However, specific quantitative data on the biological effects of **Hazaleamide** (Lanyuamide III), such as IC<sub>50</sub> or MIC values, are not readily available in the current scientific literature. Further research is required to fully characterize its pharmacological profile.

## Structural Relationships

The relationship between the initial query for "**Hazaleamide**" and its identification as "Lanyuamide III" can be visualized through the following logical workflow.

Logical Workflow for Hazaleamide Identification



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Caption: Identification workflow for **Hazaleamide**.

This guide summarizes the current understanding of **Hazaleamide**'s chemical structure. The limited availability of detailed experimental and biological data highlights an opportunity for further scientific investigation into this natural compound.

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## References

- 1. mdpi.com [mdpi.com]
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